

Sacubitrilat-d4: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sacubitrilat-d4

Cat. No.: B12417161

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sacubitrilat-d4 is the deuterated form of Sacubitrilat, the active metabolite of the antihypertensive drug Sacubitril.[1][2] Sacubitril, in combination with valsartan (marketed as Entresto), is a cornerstone therapy for heart failure.[2][3] **Sacubitrilat-d4** serves as a critical analytical tool, primarily as an internal standard for pharmacokinetic and bioequivalence studies, enabling precise quantification of Sacubitrilat in biological matrices.[4][5] This technical guide provides an in-depth overview of **Sacubitrilat-d4**, its chemical properties, and its application in research and development.

Chemical Structure and Properties

Sacubitrilat-d4 is a stable, isotopically labeled version of Sacubitrilat, where four hydrogen atoms have been replaced by deuterium. This labeling provides a distinct mass signature for use in mass spectrometry-based assays without significantly altering the chemical properties of the molecule.

The IUPAC name for **Sacubitrilat-d4** is (2R,4S)-4-[(3-carboxy-2,2,3,3-tetradeuteriopropenoyl)amino]-2-methyl-5-(4-phenylphenyl)pentanoic acid.[2]

Chemical Structure of Sacubitrilat:

The image you are requesting does not exist or is no longer available.

imgur.com

Note: In **Sacubitrilat-d4**, the four hydrogen atoms on the propanoyl group (positions 2 and 3) are replaced with deuterium.

Quantitative Data

The following table summarizes the key quantitative data for **Sacubitrilat-d4**.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₁ D ₄ NO ₅	[6]
Molecular Weight	387.46 g/mol	[6]
Purity (HPLC)	99.28%	[6]
Isotopic Enrichment	98.7% (d ₃ =5.0%, d ₄ =95.0%)	[6]
CAS Number (Unlabeled)	149709-44-4	[2][7]

Experimental Protocols

Quantitative Analysis of Sacubitrilat in Human Plasma using LC-MS/MS

This protocol describes a representative method for the simultaneous quantification of Sacubitril, Valsartan, and Sacubitrilat in human plasma, utilizing **Sacubitrilat-d4** as an internal standard.[8][9][10]

a. Sample Preparation (Protein Precipitation)[9][11]

- To 50 μL of human plasma, add 25 μL of an internal standard working solution containing **Sacubitrilat-d4** (concentration will depend on the specific assay, e.g., 600 ng/mL).[9][11]
- Add 200 μL of acetonitrile to precipitate plasma proteins.[10]
- Vortex the mixture for 1 minute.
- Centrifuge the samples at 12,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.
- Inject an aliquot (e.g., 5 μL) into the LC-MS/MS system.

b. Liquid Chromatography Conditions[8][9]

- LC System: A high-performance liquid chromatography system.
- Column: A C18 analytical column (e.g., Ultimate® XB-C18, 2.1 \times 50 mm, 3.5 μm).[8][9]
- Mobile Phase: A gradient elution using:
 - Mobile Phase A: 5 mM ammonium acetate and 0.1% formic acid in water.[8][9]
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.[8][9]

- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- c. Mass Spectrometry Conditions[10]
 - Mass Spectrometer: A triple quadrupole mass spectrometer.
 - Ionization Source: Electrospray Ionization (ESI) in positive ion mode.[10]
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Sacubitrilat:m/z 384.2 → 143.1
 - **Sacubitrilat-d4**:m/z 388.2 → 147.1
 - Ion Source Parameters: Optimized for maximum signal intensity (e.g., IonSpray voltage, temperature, gas flows).

Synthesis of Sacubitrilat-d4

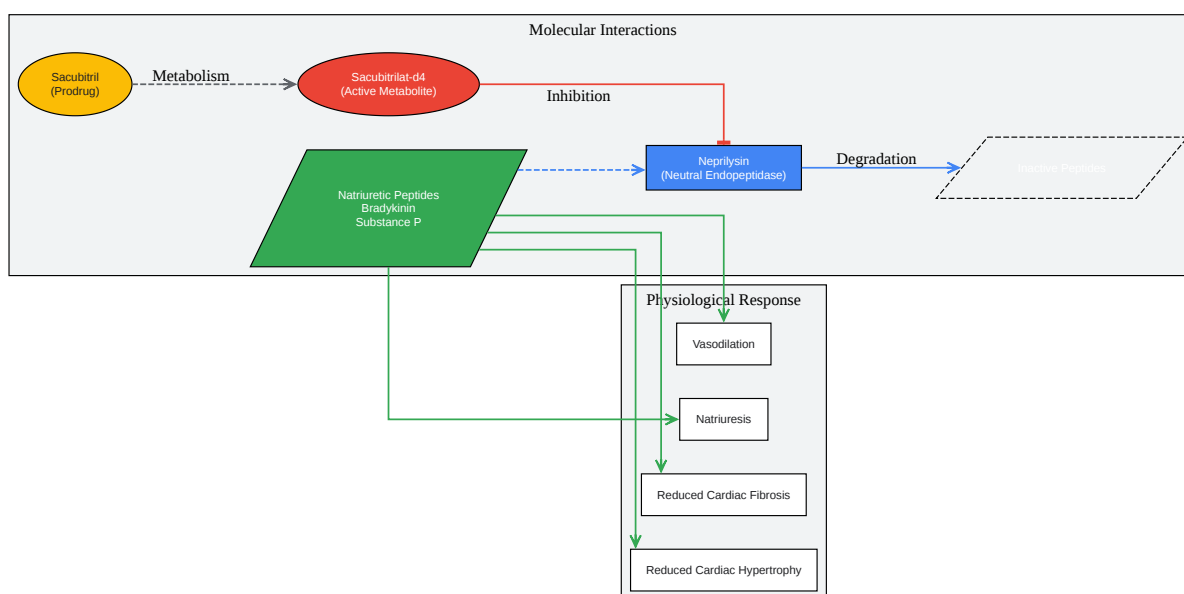
A detailed, publicly available, step-by-step protocol for the synthesis of **Sacubitrilat-d4** is not readily found in the scientific literature. However, its synthesis would follow the general principles of isotopic labeling, likely involving the use of deuterated succinic anhydride or a related deuterated building block in the final acylation step of a synthetic route for Sacubitrilat. The synthesis of the non-deuterated Sacubitril has been described and involves several steps including asymmetric hydrogenation and coupling reactions.

Signaling Pathway and Experimental Workflows

Mechanism of Action of Sacubitrilat

Sacubitril is a prodrug that is rapidly converted in the body to its active metabolite, Sacubitrilat. [7] Sacubitrilat is a potent inhibitor of neprilysin, a neutral endopeptidase responsible for the degradation of several vasoactive peptides, including natriuretic peptides (ANP, BNP), bradykinin, and substance P.[12][13] By inhibiting neprilysin, Sacubitrilat increases the levels of these peptides, leading to vasodilation, natriuresis, and a reduction in cardiac fibrosis and hypertrophy, which are beneficial effects in patients with heart failure.[12]

The following diagram illustrates the signaling pathway affected by Sacubitrilat.

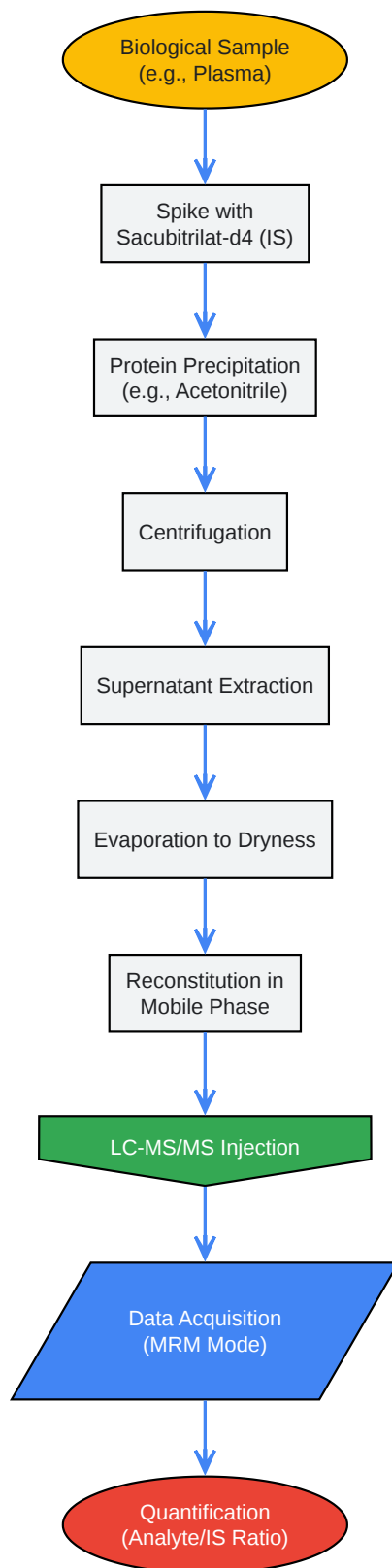


[Click to download full resolution via product page](#)

Caption: Mechanism of action of Sacubitrilat.

Experimental Workflow for Bioanalysis

The following diagram outlines a typical workflow for the quantification of Sacubitrilat in a biological sample using **Sacubitrilat-d4** as an internal standard.



[Click to download full resolution via product page](#)

Caption: Bioanalytical workflow for Sacubitrilat.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Tumour suppression through modulation of neprilysin signaling: A comprehensive review - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. clearsynth.com \[clearsynth.com\]](#)
- [3. Protocol to perform fragment screening using NMR spectroscopy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Development and validation of a sensitive and simple LC-MS/MS method for simultaneous quantitation of valsartan, sacubitril and sacubitrilat in pediatric population - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. caymanchem.com \[caymanchem.com\]](#)
- [6. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [7. Sacubitril Impurities Manufacturers & Suppliers - Daicel Pharma Standards \[daicelpharmastandards.com\]](#)
- [8. scienceopen.com \[scienceopen.com\]](#)
- [9. scielo.br \[scielo.br\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. scielo.br \[scielo.br\]](#)
- [12. glpbio.com \[glpbio.com\]](#)
- [13. Neprilysin - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [Sacubitrilat-d4: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12417161/docs#sacubitrilat-d4-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b12417161/docs#sacubitrilat-d4-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)